

Essential Safety and Operational Guide for 5-Iodo-1-pentyne

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Compound of Interest

Compound Name: 5-Iodo-1-pentyne

Cat. No.: B1600000

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This document provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal procedures for handling **5-Iodo-1-pentyne** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment

5-Iodo-1-pentyne is a flammable liquid that can cause skin and eye irritation.^[1] In some cases, it is classified as causing severe skin burns and eye damage.^[2] Therefore, adherence to proper safety precautions and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard or European Standard EN166. A face shield should be worn over goggles if there is a significant splash risk.	To protect eyes from splashes and vapors.[3]
Hand Protection	Chemical-impermeable gloves, such as nitrile or neoprene.[3] For extended exposure, consider double-gloving or using heavier-duty gloves.	To prevent skin contact with the chemical.[3] Disposable nitrile gloves offer good protection against incidental splashes.[3]
Body Protection	A flame-resistant lab coat (e.g., Nomex) buttoned to cover as much skin as possible.[3] Long pants and closed-toe, closed-heel shoes are mandatory.[3]	To protect the skin and personal clothing from spills and contamination.[3]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[3] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.	To prevent inhalation of vapors.[3]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₅ H ₇ I[4][5][6]
Molecular Weight	194.01 g/mol [5][6]
Appearance	Liquid[5][7]
Boiling Point	84-89 °C (at 43 Torr)[5][7]
Flash Point	57.38 °C (135.3 °F)
Storage Temperature	2-8°C[5][7]

Operational Plan: Safe Handling and Disposal

Handling Procedures:

- Preparation: Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[8]
- Ventilation: All handling of **5-Iodo-1-pentyne** must be performed in a well-ventilated area, preferably within a chemical fume hood.[3]
- Personal Protective Equipment: Don the required PPE as outlined in the table above before handling the chemical.
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[9] Use only non-sparking tools and explosion-proof equipment.[9]
- Grounding: Ground/bond container and receiving equipment to prevent static discharge.[9]
- Dispensing: When transferring the liquid, do so carefully to avoid splashes. Use a closed system where possible.
- Hygiene: Wash hands and face thoroughly after handling.[1] Avoid contact with skin, eyes, and clothing.[1]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]
- Keep in a flammables area, away from heat, sparks, and flame.[9]
- Recommended storage temperature is between 2-8°C.[5][7]

Disposal Plan:

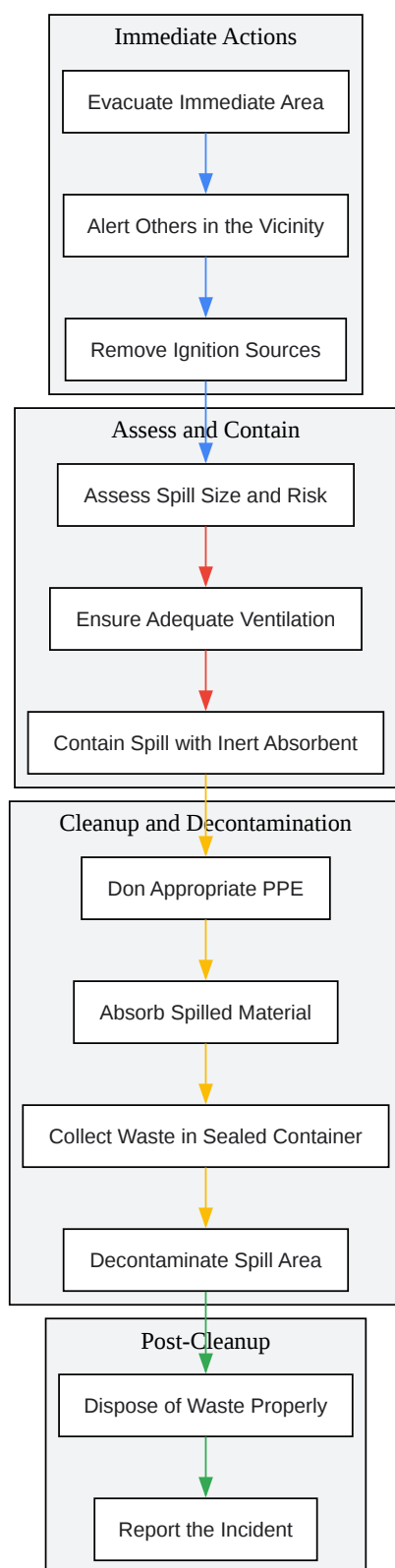
Dispose of contents/container to an approved waste disposal plant.[9] All waste materials should be collected in a designated, labeled, and sealed container for hazardous waste. Follow all local, state, and federal regulations for the disposal of flammable and halogenated organic compounds. Do not dispose of down the drain or with general laboratory trash.

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1][3]
Eye Contact	Rinse eyes with pure water for at least 15 minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3]

Spill Response Workflow:



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Caption: Workflow for handling a **5-Iodo-1-pentyne** spill.

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